

A Technical Guide to the Stability and Storage of Ammonium Sulphate-d8

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Compound of Interest

Compound Name: Ammonium sulphate-d8

Cat. No.: B12400406

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This guide provides an in-depth overview of the stability and recommended storage conditions for **Ammonium sulphate-d8** ($(\text{ND}_4)_2\text{SO}_4$). While specific stability studies on the deuterated form are not extensively published, the physical and chemical properties governing stability are largely identical to those of standard ammonium sulphate. Deuteration does not significantly alter the salt's thermal stability or hygroscopic nature. Therefore, data for non-labeled ammonium sulphate is presented as a reliable surrogate.

Chemical and Physical Properties

Ammonium sulphate-d8 is a deuterated inorganic salt widely used in biochemical research, particularly as a nitrogen source in cell growth media for isotopic labeling in proteomics and metabolomics.^[1] Its stability is primarily influenced by its inherent chemical properties, temperature, and ambient moisture.

Property	Value	References
Chemical Formula	$(\text{ND}_4)_2\text{SO}_4$	[1]
Molecular Weight	140.19 g/mol	[1][2][3]
Appearance	White to off-white crystalline solid	
Isotopic Purity	Typically ≥ 98 atom % D	
Melting Point	Decomposes >280 °C	
Solubility	Highly soluble in water; insoluble in alcohol and acetone.	
Hygroscopicity	Absorbs moisture from the air, deliquesces at $\sim 80\%$ relative humidity.	

Stability Profile

Ammonium sulphate-d8 is a stable compound under standard recommended storage conditions. The primary factors that can compromise its integrity are exposure to high temperatures and excessive moisture.

Thermal Stability

The thermal decomposition of ammonium sulphate is a well-studied, multi-stage process that begins at temperatures significantly above ambient conditions. The compound does not have a true melting point, as it begins to decompose before it can melt.

Table 2.1: Thermal Decomposition Stages of Ammonium Sulphate

Temperature Range (°C)	Decomposition Stage	Primary Products	References
> 250 °C	Initial decomposition (deamination)	Ammonium bisulphate (NH_4HSO_4) and Ammonia (NH_3)	
305 - 345 °C	Dehydration of bisulphate	Ammonium pyrosulphate ($(\text{NH}_4)_2\text{S}_2\text{O}_7$) and Water (H_2O)	
345 - 420 °C	Pyrosulphate decomposition	Ammonia (NH_3), Sulphur dioxide (SO_2), Nitrogen (N_2), Water (H_2O)	

This decomposition pathway indicates that **Ammonium sulphate-d8** is highly stable at typical laboratory and storage temperatures.

Hygroscopic Stability and Caking

Ammonium sulphate is hygroscopic, meaning it will readily absorb moisture from the atmosphere. This is a critical consideration for storage and handling.

- **Deliquescence Point:** The critical relative humidity (RH) at which ammonium sulphate absorbs enough atmospheric water to dissolve and form a liquid solution is approximately 80% RH at room temperature.
- **Caking:** Prolonged exposure to humidity below the deliquescence point can still lead to moisture absorption, causing the crystalline powder to clump together or "cake". This does not represent chemical degradation but can make handling and accurate weighing difficult. Note that caking over time is considered normal for this material.

Recommended Storage and Handling

To maintain the purity and physical properties of **Ammonium sulphate-d8**, adherence to proper storage and handling protocols is essential.

Table 3.1: Recommended Storage Conditions

Parameter	Recommendation	Rationale	References
Temperature	Room temperature (15 °C to 25 °C). A broader range of 4 °C to 32 °C is also acceptable.	To prevent thermal decomposition, which only occurs at very high temperatures.	
Humidity	Store in a dry place. Relative Humidity should be kept below 60%.	To prevent moisture absorption, deliquescence, and caking.	
Atmosphere	Store in a well-ventilated area.	To prevent accumulation of any potential off-gassing, although unlikely under normal conditions.	
Containers	Keep in original, tightly sealed containers (e.g., glass or plastic).	To protect from atmospheric moisture and contamination.	
Light	Store away from direct sunlight.	While not highly light-sensitive, this is a general good practice to prevent potential long-term degradation from heat.	
Incompatibilities	Store away from strong alkalis, strong acids, and strong oxidizing agents.	To prevent chemical reactions that could lead to degradation or the release of ammonia gas.	

Handling Precautions

When handling **Ammonium sulphate-d8**, standard laboratory safety practices should be observed:

- **Personal Protective Equipment (PPE):** Wear safety glasses, gloves, and a lab coat. If handling large quantities that may generate dust, a dust mask is recommended.
- **Ventilation:** Use in a well-ventilated area to minimize inhalation of any dust.
- **Hygiene:** Avoid eating, drinking, or smoking in the handling area. Wash hands thoroughly after use.

Experimental Protocols for Stability Assessment

While specific stability-indicating methods for **Ammonium sulphate-d8** are not detailed in the literature, a general protocol can be established based on standard analytical techniques for ammonium sulphate. Such a study would involve storing aliquots of the material under various controlled environmental conditions (e.g., elevated temperature and humidity) and testing them at specified time points.

A. Sample Storage

- Place accurately weighed samples of **Ammonium sulphate-d8** in separate, appropriate containers.
- Store containers in stability chambers under controlled conditions (e.g., 25°C/60%RH, 40°C/75%RH).
- At predetermined intervals (e.g., 0, 3, 6, 12 months), remove a sample for analysis.

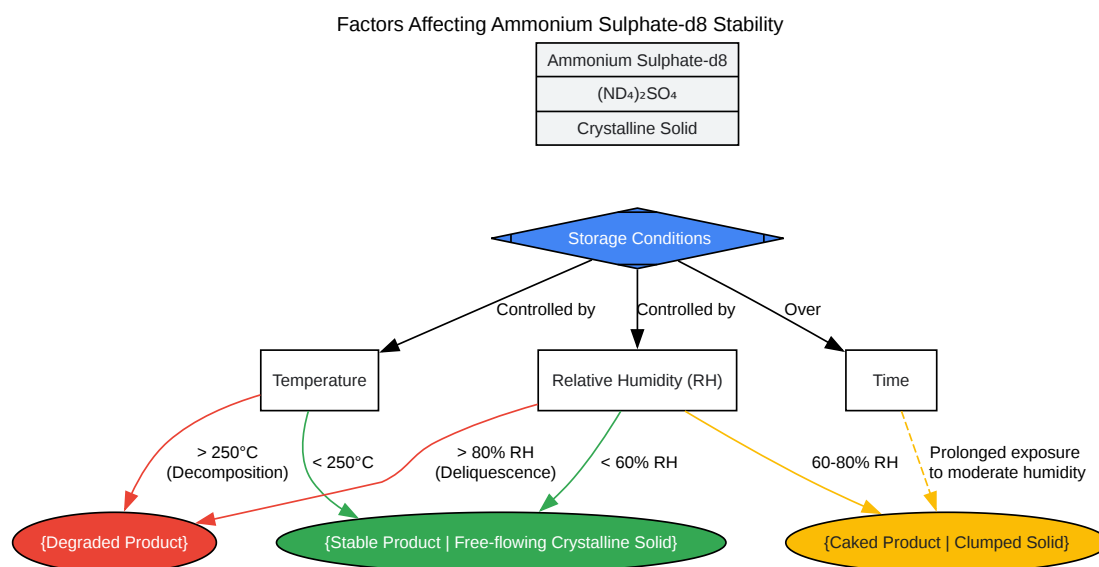
B. Analytical Methods for Purity and Degradation

- **Appearance:** Visually inspect the sample for any changes in color, clumping, or deliquescence.
- **Moisture Content:** Determine the water content using a standard method like Karl Fischer titration or by calculating the loss on drying (e.g., drying at 105-110°C for 2 hours).

- **Assay (Ammonium Content):** The ammonium content can be determined by Kjeldahl digestion followed by titration, or by liberating ammonia with a strong base and using an ammonia ion-selective electrode. A decrease in ammonium content could indicate degradation.
- **Sulphate Content:** The sulphate content can be determined using ion chromatography.
- **Acidity/Alkalinity:** Dissolve the sample in water and measure the pH. A significant change from the initial value could indicate the presence of degradation products like free acid. Titration with a standardized base can quantify free acid content.

Visualization of Stability Factors

The following diagram illustrates the key environmental factors that influence the stability of solid **Ammonium sulphate-d8** and the potential outcomes.



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